

Investigating the Role of OXPHOS in Cancer with DX3-235: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DX3-235

Cat. No.: B12409083

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **DX3-235**, a potent inhibitor of oxidative phosphorylation (OXPHOS), and its application in cancer research. **DX3-235** belongs to a novel class of benzene-1,4-disulfonamides that target Complex I of the mitochondrial electron transport chain.^[1] By disrupting the primary energy-generating process in a subset of cancer cells, **DX3-235** and its analogs present a promising therapeutic strategy, particularly for cancers reliant on mitochondrial respiration. This document details the quantitative effects of this compound series, outlines key experimental protocols for its investigation, and visualizes the underlying biological pathways and experimental workflows.

Data Presentation

The following tables summarize the in vitro efficacy of **DX3-235**'s close analogs, DX3-213B and DX3-234, in the pancreatic cancer cell line MIA PaCa-2. This data highlights their potent activity in inhibiting key cellular processes related to OXPHOS.

Table 1: In Vitro Activity of DX3-213B in MIA PaCa-2 Cells^[2]

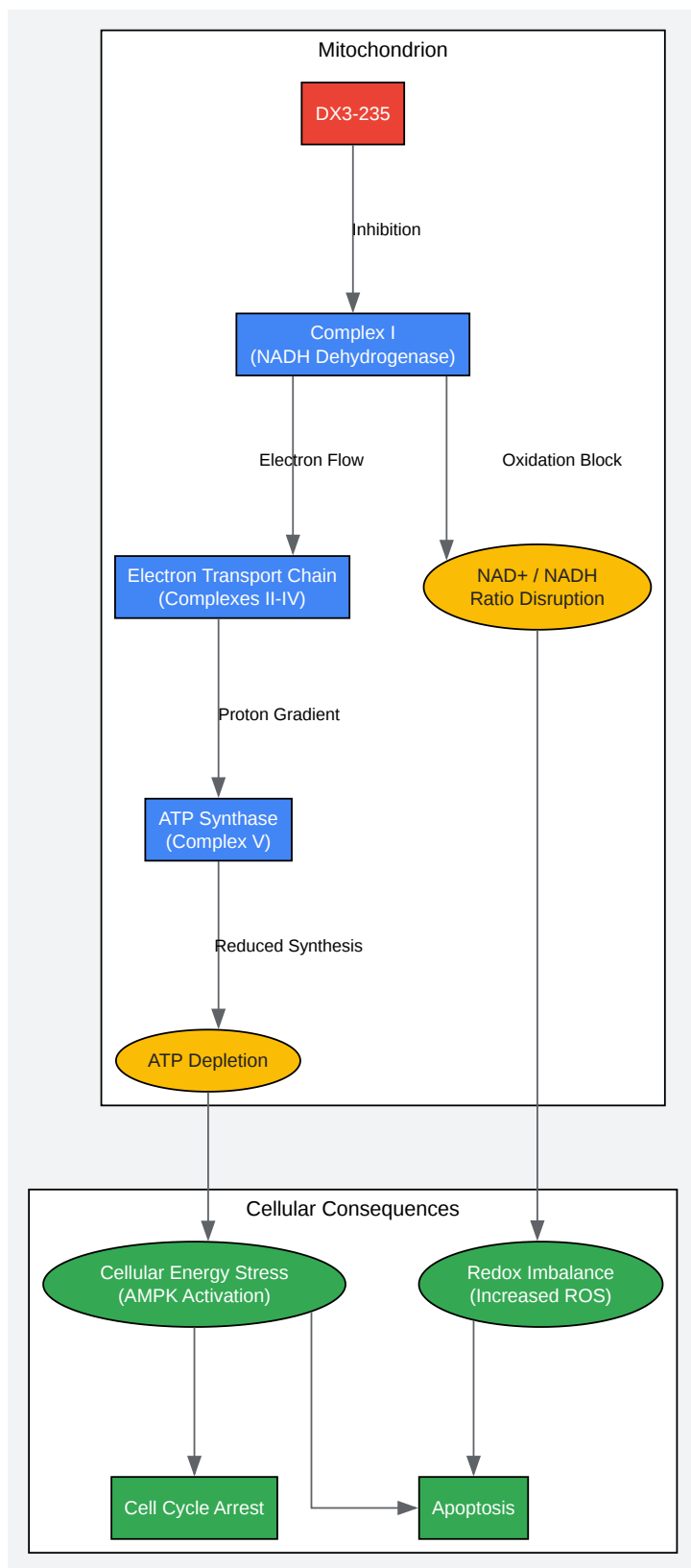
Parameter	IC50 (nM)	Description
Cell Proliferation (in galactose)	9	Inhibition of cell growth in media where cells are forced to rely on OXPHOS.
OXPHOS Complex I Inhibition	3.6	Direct inhibition of the enzymatic activity of Complex I, reducing the NAD+/NADH ratio.
ATP Depletion	11	Reduction in cellular ATP levels as a direct consequence of OXPHOS inhibition.

Table 2: In Vitro Activity of DX3-234 in MIA PaCa-2 Cells[3]

Parameter	IC50 (nM)	Description
Cell Proliferation	70	Inhibition of cancer cell growth.
NAD+/NADH Assay	42.6	Disruption of the cellular redox state through Complex I inhibition.
ATP Depletion Assay	29	Measurement of the reduction in cellular energy currency.

Signaling Pathways and Mechanisms of Action

DX3-235 exerts its anticancer effects by targeting a critical hub of cellular metabolism. The following diagram illustrates the signaling pathway affected by **DX3-235** and its downstream consequences.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery and Lead Optimization of Benzene-1,4-disulfonamides as Oxidative Phosphorylation Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Multiparameter Optimization of Oxidative Phosphorylation Inhibitors for the Treatment of Pancreatic Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DX3-234 | OXPHOS inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Investigating the Role of OXPHOS in Cancer with DX3-235: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12409083/docs#investigating-the-role-of-oxphos-in-cancer-with-dx3-235-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)